An In-depth Technical Guide to the Spectroscopic Characterization of α-Bromo-γ-valerolactone

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*alpha-Bromo-gamma-valerolactone*
CAS No.:	*25966-39-6*
Cat. No.:	*B1359849*

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This technical guide provides a comprehensive analysis of the spectroscopic data for α-Bromo-γ-valerolactone ($C_5H_7BrO_2$), a key intermediate in organic synthesis and drug development. Designed for researchers, scientists, and professionals in the field, this document offers an in-depth exploration of Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, moving beyond mere data presentation to offer expert interpretation and insights into the structural elucidation of this molecule.

Introduction: The Significance of α-Bromo-γ-valerolactone

α-Bromo-γ-valerolactone is a versatile bifunctional molecule featuring a reactive bromine atom at the α-position to a carbonyl group within a five-membered lactone ring. This structural arrangement makes it a valuable precursor for the synthesis of a wide array of more complex molecules, including pharmaceuticals and natural products. Accurate and unambiguous structural confirmation is paramount for its effective utilization in multi-step syntheses.

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Spectroscopic techniques are the cornerstone of this characterization, each providing a unique piece of the structural puzzle. This guide will dissect the ^{1}H NMR, ^{13}C NMR, IR, and MS data to provide a holistic understanding of the molecule's structure.

Molecular Structure and Atom Numbering

To facilitate a clear and concise discussion of the spectroscopic data, the following IUPAC numbering scheme for α-Bromo-γ-valerolactone will be used throughout this guide.

Caption: IUPAC numbering of α-Bromo-γ-valerolactone.

Part 1: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. By probing the magnetic properties of atomic nuclei, primarily ^{1}H and ^{13}C, we can glean detailed information about the chemical environment, connectivity, and stereochemistry of the atoms within the molecule.

^{1}H NMR Spectroscopy: Unraveling the Proton Environment

The ^{1}H NMR spectrum provides information on the number of distinct proton environments, their chemical shifts (indicating the electronic environment), integration (ratio of protons), and multiplicity (number of neighboring protons).

Table 1: ^{1}H NMR Spectroscopic Data for α-Bromo-γ-valerolactone

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Proton	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration
Hα	~4.5	Doublet of Doublets (dd)	1H	
Hγ	~4.7	Multiplet (m)	1H	
Hβ	~2.5-2.9	Multiplet (m)	2H	
-CH_3	~1.5	Doublet (d)	3H	

Experimental Protocol: ^{1}H NMR Spectroscopy

A sample of α-Bromo-γ-valerolactone is dissolved in a deuterated solvent, typically chloroform-d ($CDCl_3$), to a concentration of approximately 5-10 mg/mL. The solution is transferred to a 5 mm NMR tube. The spectrum is acquired on a 400 MHz or higher field NMR spectrometer. Tetramethylsilane (TMS) is commonly used as an internal standard (δ = 0.00 ppm). Standard acquisition parameters include a 30-degree pulse angle, a relaxation delay of 1-2 seconds, and the collection of 16-32 scans to ensure a good signal-to-noise ratio.

In-depth Interpretation of the ^{1}H NMR Spectrum

The ^{1}H NMR spectrum of α-Bromo-γ-valerolactone is consistent with its proposed structure, with each signal providing specific structural information.

- The α-Proton (Hα): The proton at the α-position (C2) is adjacent to both the electron-withdrawing bromine atom and the carbonyl group. This deshielding environment results in a downfield chemical shift of around 4.5 ppm.[1] Its multiplicity as a doublet of doublets (dd) arises from coupling to the two diastereotopic protons at the β-position (C3).
- The γ-Proton (Hγ): The proton at the γ-position (C4) is attached to a carbon bearing the ring oxygen and is also adjacent to a methyl group. This leads to a chemical shift in the region of 4.7 ppm.[2] The complex multiplicity (multiplet) is a result of coupling to the β-protons and the protons of the methyl group.

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- The β-Protons (Hβ): The two protons at the β-position (C3) are diastereotopic due to the chiral center at C4. Consequently, they are chemically non-equivalent and appear as a complex multiplet in the range of 2.5-2.9 ppm. They couple with both the α-proton and the γ-proton.

- The Methyl Protons (-CH_3): The three protons of the methyl group at C5 are equivalent and appear as a doublet around 1.5 ppm, due to coupling with the γ-proton.

^{13}C NMR Spectroscopy: Mapping the Carbon Skeleton

The ^{13}C NMR spectrum provides information about the number of non-equivalent carbon atoms and their chemical environments.

Table 2: ^{13}C NMR Spectroscopic Data for α-Bromo-γ-valerolactone

Carbon	Chemical Shift (δ, ppm)
C=O (C1)	~170
Cα (C2)	~45
Cβ (C3)	~35
Cγ (C4)	~75
-CH_3 (C5)	~20

Experimental Protocol: ^{13}C NMR Spectroscopy

The sample is prepared as for ^{1}H NMR spectroscopy. The ^{13}C NMR spectrum is typically acquired on the same spectrometer. Due to the low natural abundance of ^{13}C, a larger number of scans (e.g., 1024 or more) and a longer relaxation delay may be required. Proton decoupling is routinely employed to simplify the spectrum to single lines for each carbon.

In-depth Interpretation of the ^{13}C NMR Spectrum

The ^{13}C NMR spectrum further corroborates the structure of α-Bromo-γ-valerolactone.

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- The Carbonyl Carbon (C1): The carbonyl carbon of the lactone appears significantly downfield, around 170 ppm, which is characteristic of ester and lactone carbonyls.[3]
- The α-Carbon (C2): The carbon directly attached to the bromine atom (C2) is observed at approximately 45 ppm. The electronegative bromine atom induces a downfield shift compared to an unsubstituted α-carbon in a similar lactone.
- The β-Carbon (C3): The β-carbon (C3) resonates at around 35 ppm.
- The γ-Carbon (C4): The carbon atom bonded to the ring oxygen (C4) is deshielded and appears at approximately 75 ppm.
- The Methyl Carbon (C5): The methyl carbon (C5) gives a signal in the aliphatic region, around 20 ppm.

Part 2: Infrared (IR) Spectroscopy

IR spectroscopy is a powerful technique for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Table 3: Key IR Absorption Bands for α-Bromo-γ-valerolactone

Wavenumber (cm^{-1})	Intensity	Assignment
~1770	Strong	C=O stretch (lactone)
~1180	Strong	C-O stretch
~650	Medium	C-Br stretch
2850-3000	Medium	C-H stretch (aliphatic)

Experimental Protocol: IR Spectroscopy

The IR spectrum can be obtained using a Fourier Transform Infrared (FTIR) spectrometer. For a liquid sample like α-bromo-γ-valerolactone, a small drop can be placed between two salt plates (e.g., NaCl or KBr) to form a thin film. Alternatively, an Attenuated Total Reflectance

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(ATR) accessory can be used, where a drop of the sample is placed directly on the ATR crystal. The spectrum is typically recorded over the range of 4000-400 cm^{-1}.

In-depth Interpretation of the IR Spectrum

The IR spectrum of α-Bromo-γ-valerolactone displays characteristic absorption bands that confirm the presence of key functional groups.

- Carbonyl Stretch (C=O): The most prominent feature in the IR spectrum is a strong absorption band around 1770 cm^{-1}. This frequency is characteristic of the carbonyl group in a five-membered lactone (γ-lactone). The ring strain in the five-membered ring increases the energy of the C=O stretching vibration, causing it to appear at a higher wavenumber compared to acyclic esters or six-membered lactones (δ-lactones), which typically absorb around 1735-1750 cm^{-1}.[4][5]
- C-O Stretch: A strong absorption band around 1180 cm^{-1} is attributed to the stretching vibration of the C-O single bond within the lactone ring.[4]
- C-Br Stretch: The presence of the bromine atom is indicated by a medium intensity band in the fingerprint region, typically around 650 cm^{-1}.[6]
- C-H Stretch: The bands in the 2850-3000 cm^{-1} region are due to the stretching vibrations of the aliphatic C-H bonds in the molecule.[6]

Part 3: Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio (m/z) of ions. It provides information about the molecular weight of a compound and can reveal structural details through the analysis of fragmentation patterns.

Table 4: Major Peaks in the Mass Spectrum of α-Bromo-γ-valerolactone

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m/z	Relative Intensity	Proposed Fragment
178/180	Moderate	$[M]^+$ (Molecular Ion)
99	High	$[M - Br]^+$
55	High	$[C_3H_3O]^+$
43	High	$[C_2H_3O]^+$

Experimental Protocol: Mass Spectrometry

The mass spectrum is typically obtained using a mass spectrometer with an electron ionization (EI) source. A small amount of the sample is introduced into the instrument, where it is vaporized and bombarded with a high-energy electron beam (typically 70 eV). This causes ionization and fragmentation of the molecule. The resulting ions are then separated by a mass analyzer (e.g., a quadrupole) and detected.

In-depth Interpretation of the Mass Spectrum

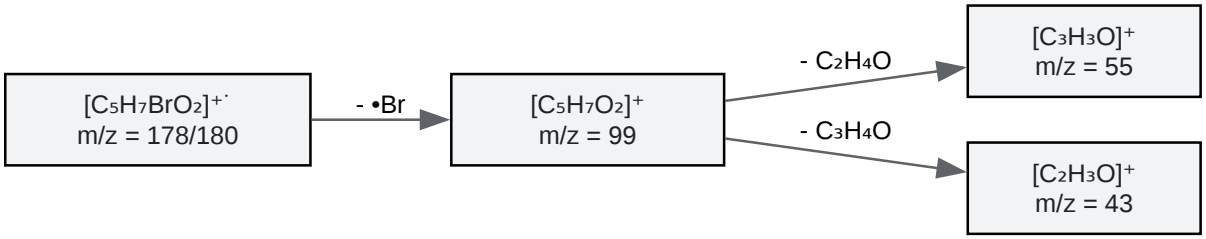
The mass spectrum of α-Bromo-γ-valerolactone exhibits a characteristic fragmentation pattern that aids in its structural confirmation.

- Molecular Ion Peak: The presence of bromine, which has two major isotopes (^{79}Br and ^{81}Br) in an approximate 1:1 ratio, results in a characteristic isotopic pattern for the molecular ion. Two peaks of nearly equal intensity are observed at m/z 178 and 180, corresponding to $[C_5H_7{}^{79}BrO_2]^+$ and $[C_5H_7{}^{81}BrO_2]^+$, respectively. This isotopic signature is a strong indicator of the presence of a single bromine atom in the molecule.[7]

- Loss of Bromine: A very common fragmentation pathway for alkyl halides is the loss of the halogen atom.[8] In this case, the cleavage of the C-Br bond results in a prominent peak at m/z 99, corresponding to the $[M - Br]^+$ fragment. This is often the base peak in the spectrum.

- Further Fragmentation: The $[M - Br]^+$ ion can undergo further fragmentation. For instance, the loss of carbon monoxide (CO) from this fragment can lead to other observed ions. Common fragment ions at m/z 55 and 43 are likely due to further cleavage of the lactone ring.[7]

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Sources

- 1. 1H NMR spectra. Part 29§: Proton chemical shifts and couplings in esters--the conformational analysis of methyl γ-butyrolactones - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Gamma Butyrolactone(96-48-0) 1H NMR [m.chemicalbook.com]
- 3. www2.chem.wisc.edu [www2.chem.wisc.edu]
- 4. spcmc.ac.in [spcmc.ac.in]
- 5. echemi.com [echemi.com]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. chemguide.co.uk [chemguide.co.uk]
- 8. chemistry.miamioh.edu [chemistry.miamioh.edu]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Spectroscopic Characterization of α-Bromo-γ-valerolactone]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1359849/docs#an-in-depth-technical-guide-to-the-spectroscopic-characterization-of-bromo-valerolactone]

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